

# Phenyltris(dimethylsiloxy)silane safety data sheet and handling precautions

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## Phenyltris(dimethylsiloxy)silane: A Technical Guide to Safety and Handling

This technical guide provides comprehensive safety data, handling precautions, and an overview of the applications for **Phenyltris(dimethylsiloxy)silane** (CAS: 18027-45-7). The information is intended for researchers, scientists, and professionals in drug development and materials science who may work with this organosilicon compound.

## Chemical and Physical Properties

**Phenyltris(dimethylsiloxy)silane** is an organosilicon compound notable for its unique structure, which consists of a phenyl group attached to a central silicon atom that is also bonded to three dimethylsiloxy groups.<sup>[1]</sup> This structure imparts properties like hydrophobicity, thermal stability, and reactivity, making it a versatile chemical intermediate.<sup>[1][2]</sup> It is primarily used as a cross-linking agent in silicone elastomers and resins, a component in thermally stable adhesives, and as a surface modifier for coatings.<sup>[1][3][4]</sup>

## Data Presentation

The quantitative data for **Phenyltris(dimethylsiloxy)silane** are summarized in the tables below for easy reference.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	18027-45-7[1][5][6][7]
Molecular Formula	C <sub>12</sub> H <sub>26</sub> O <sub>3</sub> Si <sub>4</sub> [5][6][8]
Molecular Weight	330.68 g/mol [6]
EC Number	241-940-3[7]
InChI Key	YKSADNUOSVJOAS-UHFFFAOYSA-N[1][7]
Canonical SMILES	C--INVALID-LINK--O--INVALID-LINK--(O--INVALID-LINK--C)O--INVALID-LINK--C[1][7]

Table 2: Physical and Chemical Properties

Property	Value
Physical State	Liquid[8]
Appearance	Transparent, Clear Liquid[4][7]
Density	0.942 g/mL at 25 °C[7]
Boiling Point	91 °C at 2 mmHg[7]
Melting Point	<0 °C[7]
Flash Point	120.7 °C[7]
Refractive Index	1.442 (n <sub>20/D</sub> )

## Safety and Hazard Information

According to the Globally Harmonized System (GHS), **Phenyltris(dimethylsiloxy)silane** is classified as a combustible liquid.[8] Some suppliers also classify it as a skin and eye irritant.[9]

Table 3: GHS Hazard Classification

Classification	Code	Description
Flammable Liquids	H227	Combustible liquid[8]
Skin Corrosion/Irritation	H315	Causes skin irritation[9]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation

## Precautionary Statements

Safe handling of this compound requires adherence to the following precautionary measures:

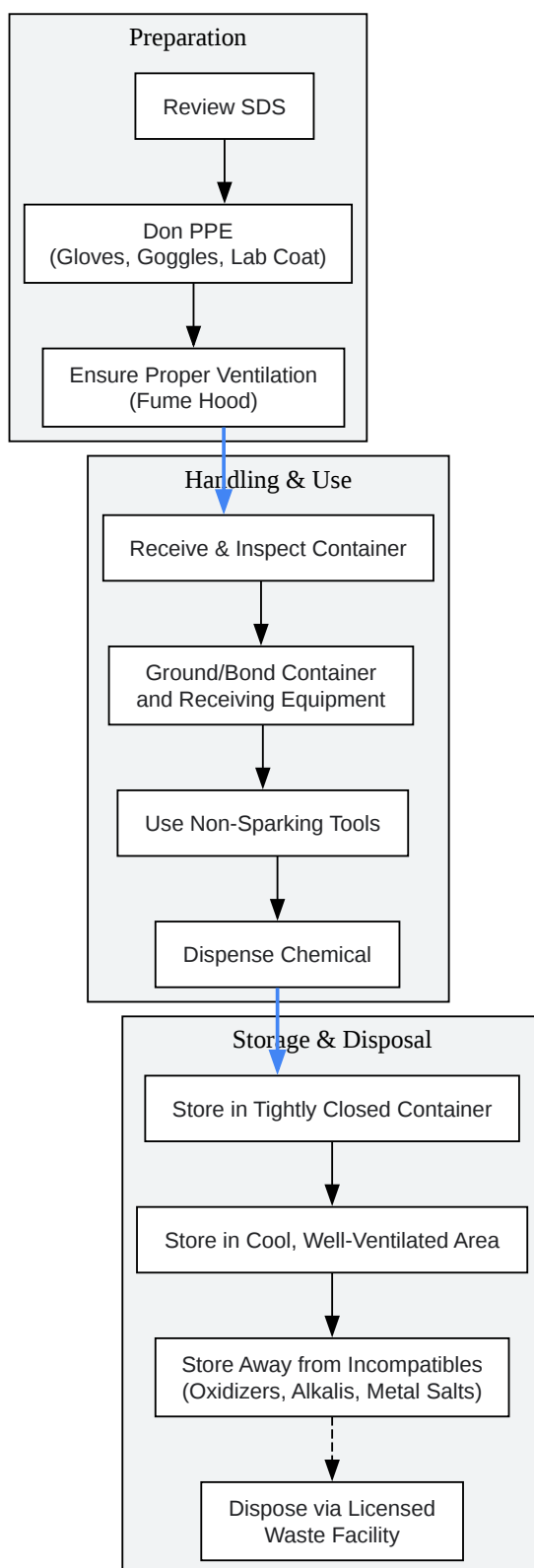
- P210: Keep away from heat, open flames, and sparks. No smoking.[8]
- P280: Wear protective gloves, protective clothing, and eye/face protection.[8]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[9]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P403+P235: Store in a well-ventilated place. Keep cool.[8]
- P501: Dispose of contents/container to a licensed waste disposal facility.[8]

## Handling Precautions and Experimental Protocols

Proper handling and storage are crucial to ensure safety and maintain the integrity of the chemical.

### Safe Handling Workflow

The following diagram outlines a logical workflow for the safe handling of **Phenyltris(dimethylsiloxy)silane** in a laboratory setting.



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Caption: General workflow for safe handling of **Phenyltris(dimethylsiloxy)silane**.

## Experimental Protocols

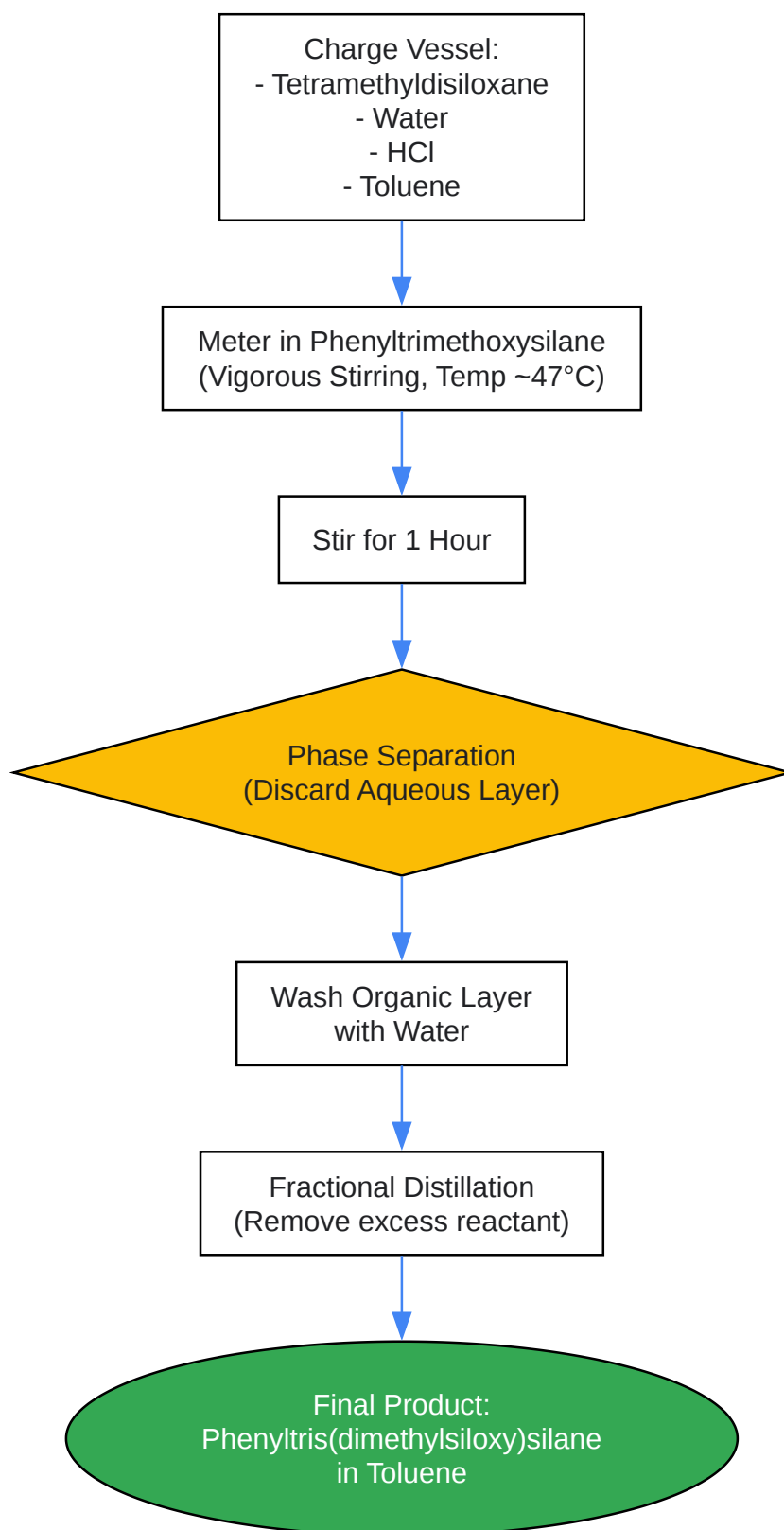
### Synthesis of **Phenyltris(dimethylsiloxy)silane**

A documented method for synthesizing this compound involves the reaction of phenyltrimethoxysilane with tetramethyldisiloxane in the presence of hydrochloric acid and a toluene solvent.<sup>[5]</sup>

#### Methodology:

- A reaction vessel equipped with a stirrer, thermometer, and reflux condenser is charged with 2,010 g of tetramethyldisiloxane (30 mol), 1,200 g of water, 60 g of 37% hydrochloric acid, and 1,000 g of toluene.<sup>[5]</sup>
- With vigorous stirring, 1,586 g of phenyltrimethoxysilane (8 mol) is metered into the vessel. The exothermic reaction causes the mixture to heat to approximately 47°C.<sup>[5]</sup>
- After the addition is complete, the mixture is stirred for one hour.<sup>[5]</sup>
- Stirring is stopped to allow the mixture to separate into two phases. The lower aqueous phase is separated and discarded.<sup>[5]</sup>
- The upper organic phase is washed with 100 ml of water.<sup>[5]</sup>
- After the aqueous wash is removed, excess tetramethyldisiloxane is removed by fractional distillation, stopping when the overhead temperature reaches 110°C.<sup>[5]</sup>
- The remaining product in the distillation bottom contains **Phenyltris(dimethylsiloxy)silane** and related siloxanes in toluene.<sup>[5]</sup>

The diagram below illustrates this experimental workflow.



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Caption: Experimental workflow for the synthesis of **Phenyltris(dimethylsiloxy)silane**.

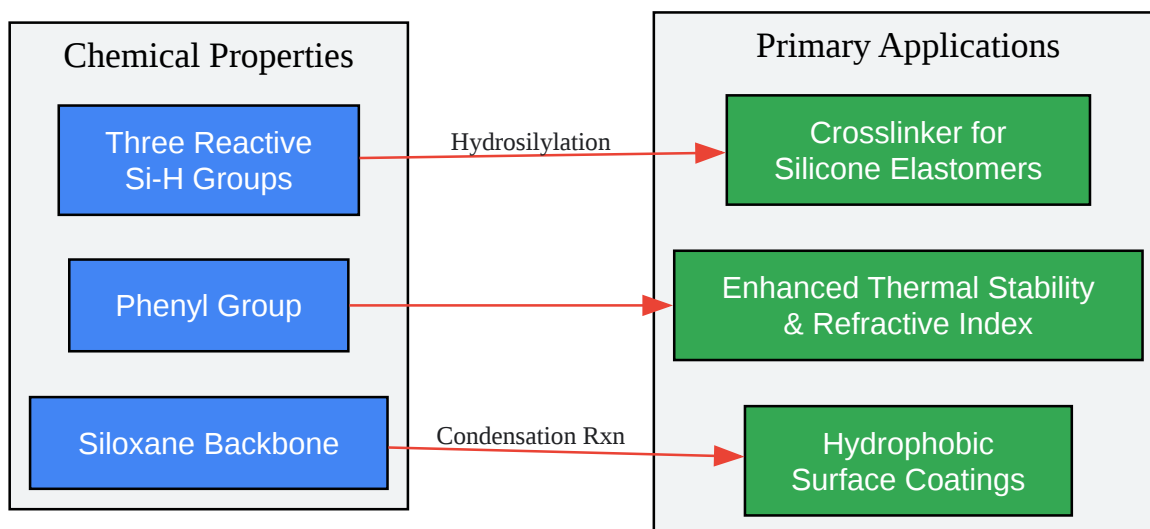
## Reactivity and Applications

**Phenyltris(dimethylsiloxy)silane** serves as a key intermediate in materials science, primarily due to the reactivity of its silicon-hydrogen bonds.[4]

Key Reactions and Applications:

- **Cross-Linking:** It is widely used as a trifunctional cross-linking agent in addition-cure silicone systems, such as liquid silicone rubber and phenyl silicone resins.[1][3][4] The reaction, known as hydrosilylation, involves the addition of the Si-H bonds across vinyl groups in polymer chains, typically catalyzed by platinum compounds.[1]
- **Surface Modification:** The compound can be used to create hydrophobic coatings on surfaces like glass and metals, enhancing water repellency.[1][2] This involves condensation reactions between the silane and surface hydroxyl groups.[1]
- **Improving Material Properties:** Its incorporation into polymer matrices can enhance thermal stability, solvent resistance, and refractive index.[1][10]

The logical relationship between the compound's properties and its applications is shown below.



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Caption: Relationship between chemical properties and applications.

## Emergency Procedures

In case of accidental exposure or release, immediate and appropriate action is necessary.

- Eye Contact: Immediately flush eyes thoroughly with water for at least 15 minutes. Remove contact lenses if possible and continue rinsing. Get medical attention.[\[8\]](#)
- Skin Contact: Wash off with plenty of soap and water.[\[9\]](#) Remove contaminated clothing and shoes.[\[8\]](#)
- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.
- Ingestion: Never give anything by mouth to an unconscious person. Rinse mouth with water and get medical advice.[\[8\]](#)[\[9\]](#)
- Spills: Evacuate unnecessary personnel.[\[8\]](#) Remove all ignition sources.[\[8\]](#) Clean up spills using an absorbent material and collect in a suitable container for disposal.[\[8\]](#) Use only non-sparking tools.[\[8\]](#) Prevent entry into sewers and public waters.[\[8\]](#)
- Fire: Use water spray, water fog, foam, carbon dioxide, or dry chemical to extinguish.[\[8\]](#) Firefighters should wear proper protective equipment, including respiratory protection.[\[8\]](#)

## Toxicological and Ecological Information

The toxicological properties of **Phenyltris(dimethylsiloxy)silane** have not been thoroughly investigated.[\[9\]](#) Available data suggests it may cause skin and eye irritation.[\[8\]](#)[\[11\]](#) No information is available regarding inhalation or ingestion symptoms.[\[8\]](#) It is not classified as a carcinogen by IARC, NTP, or OSHA.[\[11\]](#) There is no data available on its ecological effects, and release into the environment should be avoided.[\[11\]](#)[\[12\]](#)

Note: As this compound is intended for research and industrial use only, no information regarding its interaction with biological signaling pathways is available in the reviewed literature.



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